

Technical Support Center: Quasar 670 & Autofluorescence Correction

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Compound of Interest

Compound Name: Quasar 670

Cat. No.: B15977218

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals correct for autofluorescence when using **Quasar 670** in their experiments.

Frequently Asked Questions (FAQs)

Q1: What is **Quasar 670** and why is it used?

Quasar 670 is a fluorescent dye that emits in the red region of the visible spectrum, with an excitation maximum at approximately 644-647 nm and an emission maximum at around 666-670 nm.^{[1][2][3][4][5]} It is often used as a replacement for Cy5 dyes.^{[4][6][7]} Its location in the far-red spectrum makes it a good choice for minimizing interference from autofluorescence, which is typically more prominent in the blue and green spectral regions.^{[8][9][10][11][12][13][14]}

Q2: What is autofluorescence and what causes it?

Autofluorescence is the natural fluorescence emitted by biological structures within cells and tissues that have not been stained with a specific fluorescent marker.^{[8][15][16]} This intrinsic

fluorescence can interfere with the detection of specific signals from fluorophores like **Quasar 670**, reducing the signal-to-noise ratio.[8][16]

Common endogenous molecules that contribute to autofluorescence include:

- Metabolites: NADH and flavins.[8][12][16][17]
- Structural Proteins: Collagen and elastin.[8][15][16][17]
- Pigments: Lipofuscin and heme groups in red blood cells.[8][9][11][15]
- Aromatic Amino Acids: Tryptophan, tyrosine, and phenylalanine.[8][16]

Sample preparation methods, particularly fixation with aldehydes like formaldehyde and glutaraldehyde, can also induce autofluorescence by creating Schiff bases.[9][10][17][18]

Q3: How does autofluorescence affect my experiments with **Quasar 670**?

While **Quasar 670**'s emission in the far-red spectrum helps to avoid the most intense regions of autofluorescence (typically in the blue-green range), some endogenous molecules, like lipofuscin, have broad emission spectra that can extend into the red and far-red channels.[8][9][15] This can lead to:

- Reduced Signal-to-Noise Ratio: The background signal from autofluorescence can make it difficult to distinguish the true signal from your **Quasar 670**-labeled target.[8]
- False Positives: Strong autofluorescence can be mistaken for a specific signal.[19]
- Masking of Low-Abundance Targets: The background fluorescence may obscure the signal from weakly expressed proteins or targets.[9][11]

Troubleshooting Guides

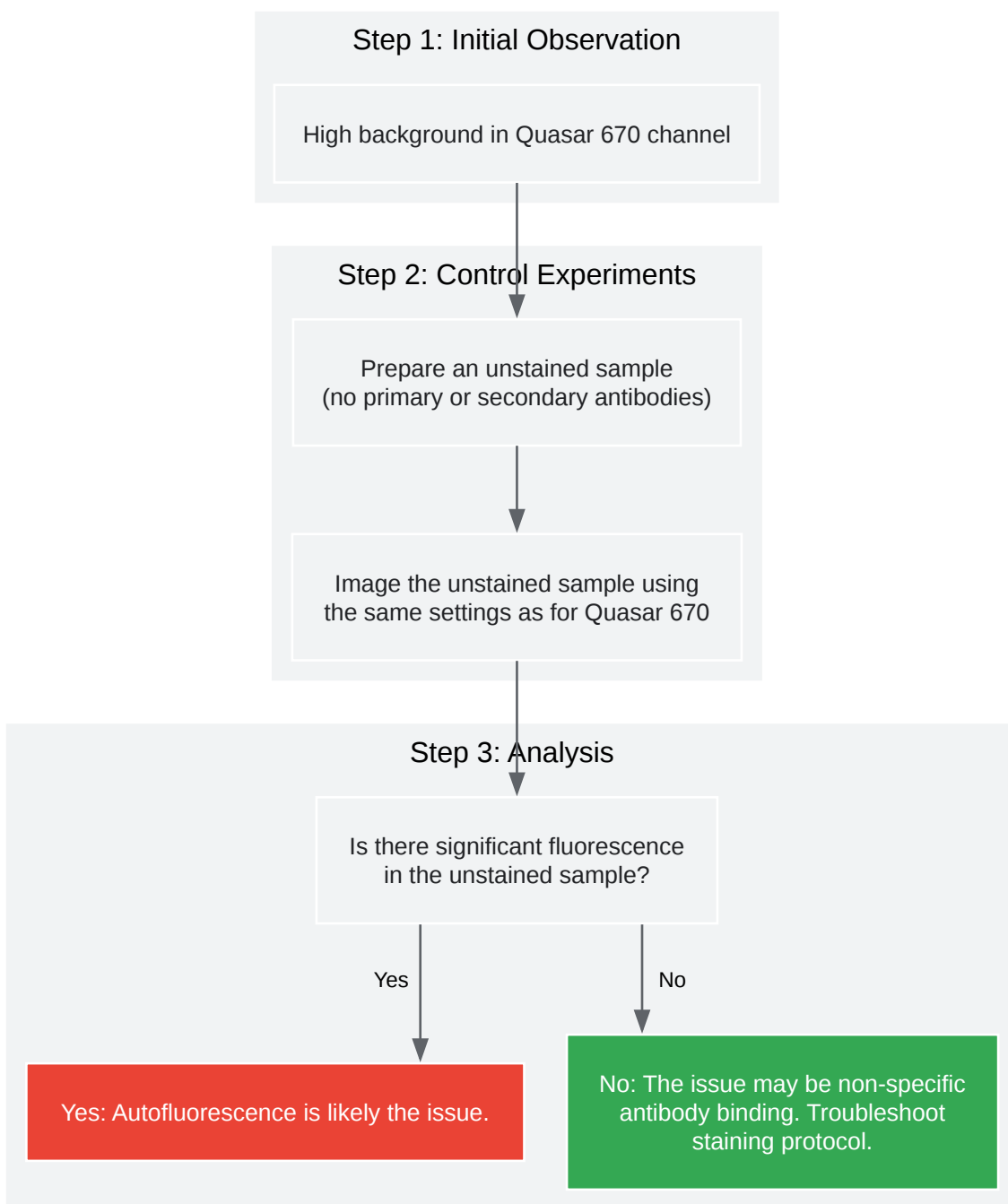
Issue: High background fluorescence in the Quasar 670 channel.

This is a common issue that can often be attributed to autofluorescence. Follow these steps to troubleshoot and mitigate the problem.

Step 1: Identify the Source of Autofluorescence

The first step is to determine if the observed background is indeed autofluorescence.

- Workflow for Identifying Autofluorescence:



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Workflow to identify autofluorescence.

Step 2: Implement Correction Strategies

Once autofluorescence is confirmed, you can employ several strategies to reduce its impact. These can be broadly categorized into sample preparation modifications, the use of quenching agents, and data analysis techniques.

Comparison of Autofluorescence Correction Methods

Method Category	Specific Technique	Principle of Action	Advantages	Disadvantages
Sample Preparation	Change Fixation Method	Aldehyde fixatives can induce autofluorescence. Using organic solvents like ice-cold methanol or ethanol can reduce this.[10][11][17]	Simple to implement.	May not be suitable for all antigens or experimental protocols.
Perfusion with PBS	Removes red blood cells, which contain autofluorescent heme groups, before fixation.[9][11][18]	Effective for reducing blood-related autofluorescence.	Not always possible, for example, with post-mortem tissue.[9][11]	
Chemical Quenching	Sudan Black B	A lipophilic dye that can quench autofluorescence from lipofuscin.[9]	Effective for reducing lipofuscin-based autofluorescence.	Can introduce its own fluorescence in the far-red channel, requiring careful filter selection.[9]
Trypan Blue	Can be used to quench autofluorescence in flow cytometry.[20]	Can improve signal-to-noise for dim populations.[20]	Has its own fluorescence in the far-red region that needs to be considered.[20]	

Sodium Borohydride	Reduces Schiff bases formed by aldehyde fixation. [9] [10] [17] [18]	Can reduce fixation-induced autofluorescence.	Effects can be variable and it is not always recommended. [9] [18]
Spectral Unmixing	Image/Flow Cytometry Analysis	Uses the distinct emission spectra of the fluorophore and autofluorescence to mathematically separate the signals. [13] [14] [21]	Can be very effective at removing autofluorescence signal post-acquisition. Requires appropriate controls (an unstained sample) and specialized software/instrumentation (spectral flow cytometer or confocal microscope with spectral detector). [13] [14] [22]

Experimental Protocols

Protocol 1: Staining with Sudan Black B to Quench Lipofuscin Autofluorescence

This protocol is intended for immunofluorescence staining of tissue sections where lipofuscin-based autofluorescence is suspected.

Materials:

- Fixed and permeabilized tissue sections on slides
- Primary antibody
- **Quasar 670**-conjugated secondary antibody
- Sudan Black B solution (0.1% in 70% ethanol)

- 70% Ethanol
- Phosphate-Buffered Saline (PBS)
- Mounting medium

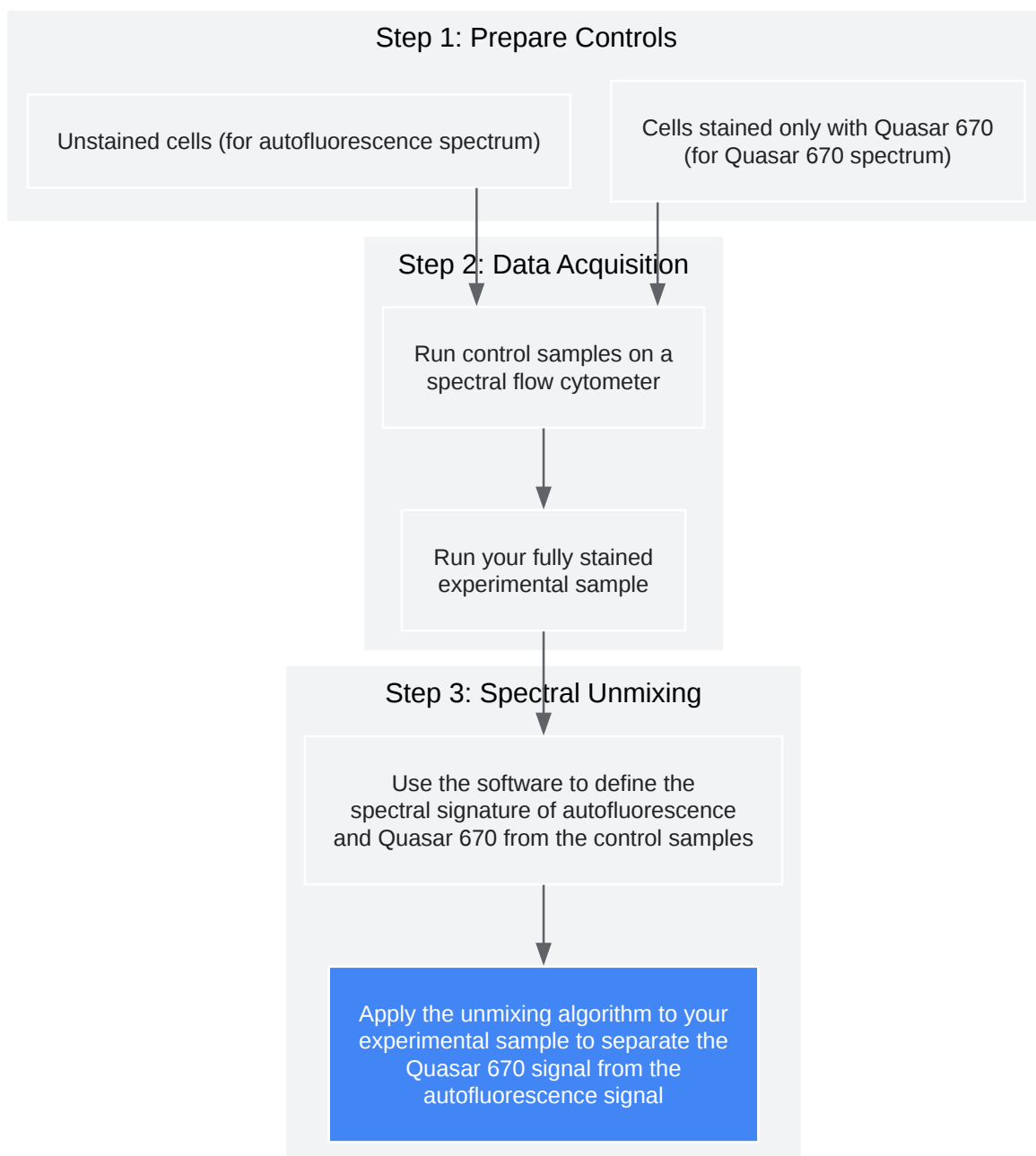
Procedure:

- Perform your standard immunofluorescence staining protocol up to the final wash step after secondary antibody incubation.
- Incubate the slides in Sudan Black B solution for 5-10 minutes at room temperature in the dark.
- Destain by washing the slides three times for 5 minutes each in 70% ethanol.
- Rinse the slides thoroughly with PBS.
- Mount the coverslips using an appropriate mounting medium.
- Image the slides, ensuring to use a narrow bandpass filter for the **Quasar 670** channel to minimize detection of any residual Sudan Black B fluorescence.

Protocol 2: Spectral Unmixing in Flow Cytometry

This protocol outlines the general steps for using spectral unmixing to correct for autofluorescence in flow cytometry.

Workflow for Spectral Unmixing:



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Spectral unmixing workflow.

Procedure:

- Prepare Controls: Prepare a sample of unstained cells to measure the autofluorescence spectrum and a sample stained only with your **Quasar 670** conjugate to measure its specific

emission spectrum.

- Acquire Data: Run the control samples and your fully stained experimental samples on a spectral flow cytometer.
- Perform Unmixing: Use the analysis software to define the spectral signatures from your control samples. The software will then use an algorithm to mathematically subtract the autofluorescence signature from your experimental samples, resulting in a "cleaner" **Quasar 670** signal.^{[13][14][21]}

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